

# An In-depth Technical Guide to Thioacetic Acid

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## Compound of Interest

Compound Name: *Dithioacetic acid*

Cat. No.: *B3054295*

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Note on Nomenclature: This guide focuses on Thioacetic acid (CAS No: 507-09-5), as "**dithioacetic acid**" is a distinct and less commonly documented compound. Thioacetic acid is the more likely subject of inquiry for applications in research and drug development.

This technical guide provides a comprehensive overview of thioacetic acid, a versatile reagent in organic synthesis, particularly for the introduction of thiol groups. It is intended for researchers, scientists, and professionals in drug development.

## Chemical Identification and Properties

Thioacetic acid is an organosulfur compound and the sulfur analog of acetic acid.<sup>[1]</sup> It is a yellow, fuming liquid with a strong, unpleasant odor.<sup>[1][2][3]</sup>

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of thioacetic acid.

Property	Value	Reference
CAS Number	507-09-5	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>2</sub> H <sub>4</sub> OS	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	76.12 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[4]</a> <a href="#">[5]</a>
Odor	Strong, pungent, unpleasant	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-17 °C	<a href="#">[4]</a>
Boiling Point	88.0 - 91.5 °C	<a href="#">[4]</a>
Density	1.065 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	18 °C (closed cup)	
Refractive Index	1.465 at 20 °C	<a href="#">[4]</a>
pKa	~3.4	<a href="#">[1]</a>
Solubility	Soluble in water and various organic solvents like alcohols, ethers, and chloroform. <a href="#">[5]</a>	

## Safety Data

Thioacetic acid is a hazardous substance and must be handled with appropriate safety precautions.

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour. <a href="#">[6]</a> <a href="#">[7]</a>
Acute Toxicity, Oral	3	H301: Toxic if swallowed. <a href="#">[6]</a> <a href="#">[7]</a>
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled. <a href="#">[6]</a>
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage. <a href="#">[6]</a> <a href="#">[7]</a>
Skin Sensitization	1	H317: May cause an allergic skin reaction. <a href="#">[6]</a> <a href="#">[7]</a>
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic life.

## GHS Pictograms

- Flame: Flammable hazard
- Skull and Crossbones: Acute toxicity (fatal or toxic)
- Corrosion: Skin corrosion/burns, eye damage
- Health Hazard/Exclamation Mark: Acute toxicity (harmful), skin/eye irritation, skin sensitizer, respiratory tract irritation, narcotic effects

## Precautionary Statements

A summary of key precautionary statements is provided below.

Type	Statement Code	Statement Text
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[6][7]
P280		Wear protective gloves/ protective clothing/ eye protection/ face protection.[6]
P261		Avoid breathing mist or vapors.
P270		Do not eat, drink or smoke when using this product.
Response	P301 + P310 + P330	IF SWALLOWED: Immediately call a POISON CENTER/ doctor. Rinse mouth.
P303 + P361 + P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.
P305 + P351 + P338 + P310		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[7]
Storage	P403 + P235	Store in a well-ventilated place. Keep cool.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

# Experimental Protocols

## Synthesis of Thioacetic Acid

Thioacetic acid can be synthesized by the reaction of acetic anhydride with hydrogen sulfide.[\[1\]](#) A detailed laboratory procedure is described in *Organic Syntheses*.[\[8\]](#)

### Methodology:

- Apparatus Setup: A three-necked flask is equipped with a stirrer, a reflux condenser, and a gas inlet tube with a thermometer. The outlet of the condenser is connected to a bubbler.
- Reaction Mixture: Acetic anhydride and a catalytic amount of sodium hydroxide are added to the flask.
- Introduction of Hydrogen Sulfide: Hydrogen sulfide gas is bubbled through the reaction mixture. The temperature is maintained at 50-55°C, initially by cooling and then by gentle heating.
- Reaction Monitoring: The absorption of hydrogen sulfide is monitored by the gain in weight of the reaction apparatus.
- Work-up and Purification: After the reaction is complete, the mixture is distilled under reduced pressure to separate the product from the sodium salts. The distillate, a mixture of thioacetic acid and acetic acid, is then fractionally distilled at atmospheric pressure to yield pure thioacetic acid.

## Introduction of a Thiol Group into an Alkyl Halide

Thioacetic acid is a common reagent for the introduction of thiol groups into organic molecules via a four-step process.[\[1\]](#)

### Reaction Scheme:

- $\text{CH}_3\text{C(O)SH} + \text{NaOH} \rightarrow \text{CH}_3\text{C(O)SNa} + \text{H}_2\text{O}$
- $\text{CH}_3\text{C(O)SNa} + \text{RX} \rightarrow \text{CH}_3\text{C(O)SR} + \text{NaX}$  (where X = Cl, Br, I)
- $\text{CH}_3\text{C(O)SR} + 2 \text{NaOH} \rightarrow \text{CH}_3\text{CO}_2\text{Na} + \text{RSNa} + \text{H}_2\text{O}$

- $\text{RSNa} + \text{HCl} \rightarrow \text{RSH} + \text{NaCl}$

Methodology:

- Thioacetate Formation: Thioacetic acid is deprotonated with a base, such as sodium hydroxide, to form sodium thioacetate.
- Nucleophilic Substitution: The resulting thioacetate anion is then reacted with an alkyl halide in a nucleophilic substitution reaction to form a thioacetate ester.
- Hydrolysis: The thioacetate ester is subsequently hydrolyzed using a strong base, like sodium hydroxide, to yield the sodium salt of the desired thiol.
- Protonation: The thiol is liberated by acidification with an acid, for example, hydrochloric acid.

## Synthesis of S-Thioesters from Alcohols

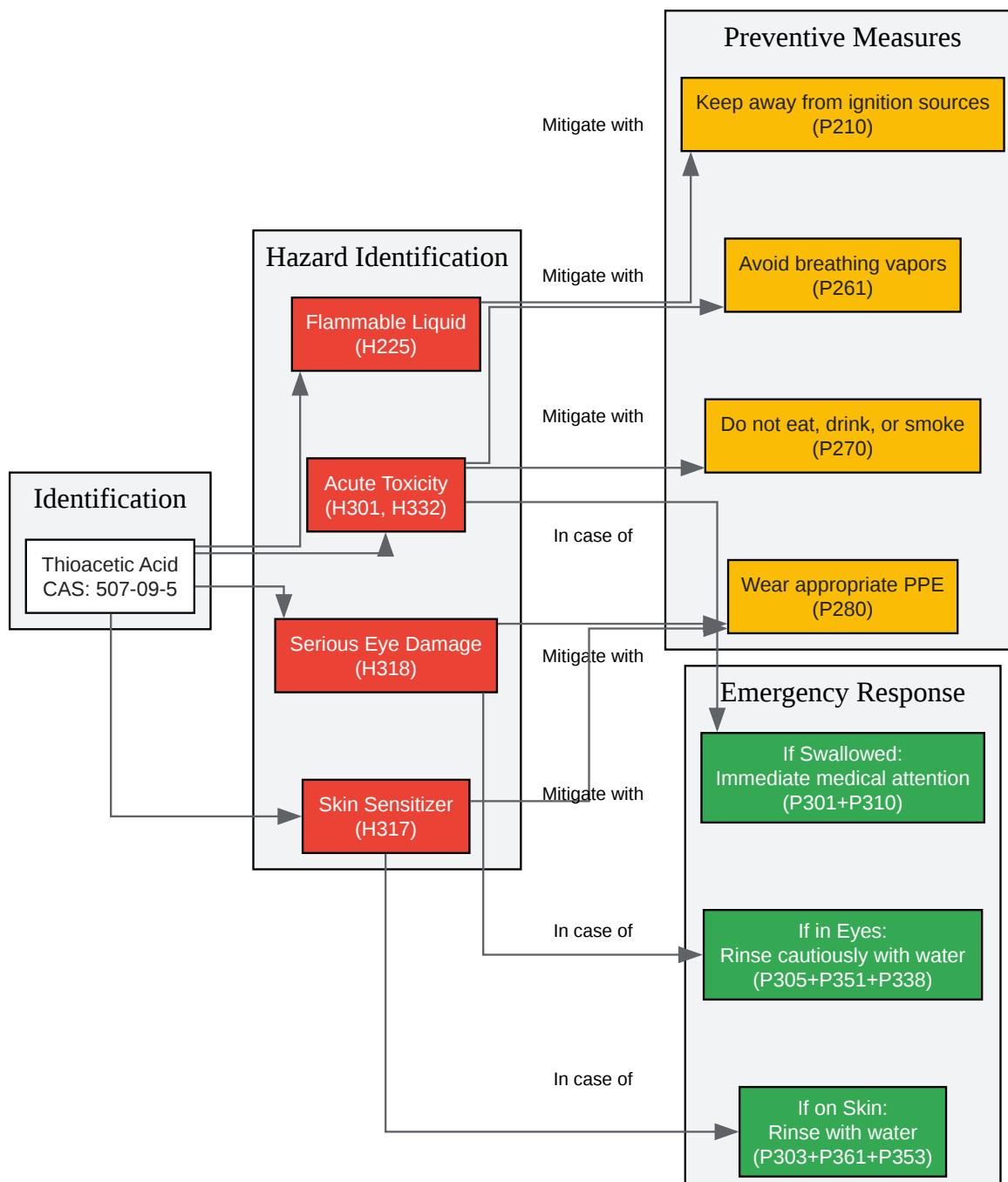
A one-pot, solvent-less reaction can be employed to convert various alcohols into S-thioesters using thioacetic acid in the presence of tetrafluoroboric acid.[9]

Methodology:

- Reaction Setup: The alcohol is directly mixed with neat thioacetic acid.
- Catalyst Addition: A catalytic amount of tetrafluoroboric acid ( $\text{HBF}_4$ ) is added to the mixture.
- Reaction Conditions: The reaction proceeds at room temperature. The reaction rate can be enhanced by increasing the concentration of the catalyst.
- Monitoring and Work-up: The reaction progress is monitored by techniques such as NMR or GC. The S-thioester product can be isolated after an appropriate work-up procedure.

## Signaling Pathways and Experimental Workflows

The following diagram illustrates the logical relationship of the safety data for thioacetic acid, providing a clear workflow for risk assessment and management.

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Caption: Safety Data Workflow for Thioacetic Acid.

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